

An In-depth Technical Guide on Pyridine-3,5-diamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *pyridine-3,5-diamine*

Cat. No.: *B152807*

[Get Quote](#)

This guide provides essential physicochemical data for **pyridine-3,5-diamine**, a compound of interest for researchers, scientists, and professionals in drug development.

Physicochemical Properties of Pyridine-3,5-diamine

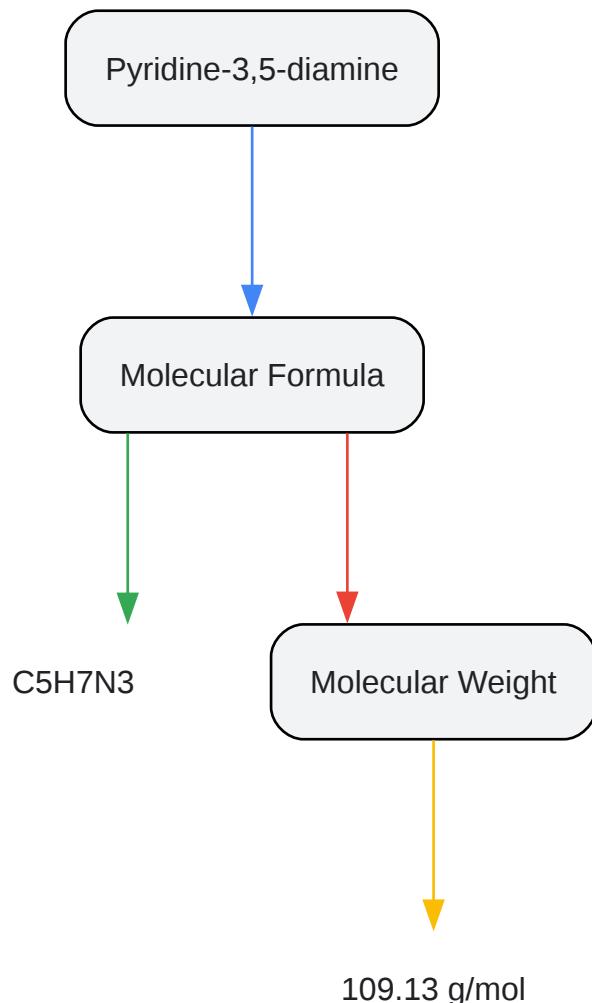
Pyridine-3,5-diamine, also known as 3,5-diaminopyridine, is a heterocyclic organic compound. [1] Its structure consists of a pyridine ring substituted with two amino groups at the 3 and 5 positions.[1] The presence of these polar amino groups makes the compound soluble in water and polar organic solvents.[1]

Below is a summary of its key molecular identifiers and properties.

| Property | Value | Source |
|-------------------|--|-----------------|
| Molecular Formula | C5H7N3 | [1][2][3][4][5] |
| Molecular Weight | 109.13 g/mol | [2][5] |
| CAS Number | 4318-78-9 | [3][4] |
| Synonyms | 3,5-Diaminopyridine, 3,5-Pyridinediamine | [1][2][3] |

Logical Relationship of Molecular Properties

The following diagram illustrates the logical flow from the compound's name to its fundamental molecular properties.



[Click to download full resolution via product page](#)

Caption: Relationship between compound name, formula, and molecular weight.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 4318-78-9: 3,5-Pyridinediamine | CymitQuimica [cymitquimica.com]
- 2. Pyridine, 3,5-diamino- | C5H7N3 | CID 78014 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. PYRIDINE-3,5-DIAMINE | CAS 4318-78-9 [matrix-fine-chemicals.com]
- 4. alfa-chemistry.com [alfa-chemistry.com]
- 5. pharmaffiliates.com [pharmaffiliates.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on Pyridine-3,5-diamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b152807#pyridine-3-5-diamine-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com